

Application Notes and Protocols: Synthesis of Fructose-Glutamic Acid-13C6

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Compound of Interest

Compound Name: *Fructose-glutamic acid-13C6*

Cat. No.: *B15598434*

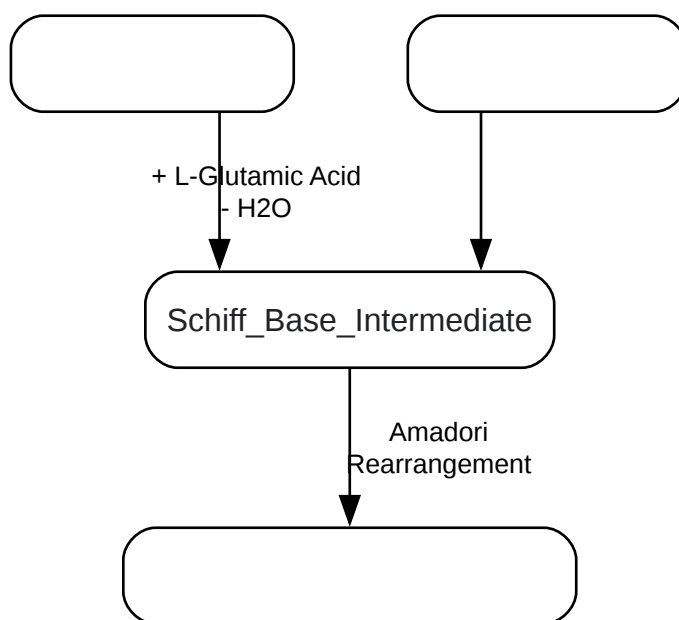
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Introduction

Fructose-glutamic acid is an Amadori rearrangement product formed through the Maillard reaction between a reducing sugar (fructose) and an amino acid (glutamic acid). Its isotopically labeled form, **Fructose-glutamic acid-13C6**, is a valuable tool in metabolic research and drug development. The incorporation of six carbon-13 atoms allows for the precise tracing of metabolic pathways and the quantification of the compound in complex biological matrices using mass spectrometry. This document provides a detailed protocol for the synthesis, purification, and characterization of **Fructose-glutamic acid-13C6**.

Synthesis Overview

The synthesis of **Fructose-glutamic acid-13C6** is achieved through the condensation of D-glucose-13C6 with L-glutamic acid. The reaction proceeds via the formation of a Schiff base, which then undergoes an Amadori rearrangement to yield the stable fructosamine derivative. The use of D-glucose-13C6 as the starting material is common, as it isomerizes to fructose-13C6 under the reaction conditions.



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Caption: Chemical synthesis pathway for **Fructose-glutamic acid-13C6**.

Experimental Protocol

This protocol outlines the synthesis of **Fructose-glutamic acid-13C6** from D-glucose-13C6 and L-glutamic acid in a methanol-water solvent system.

Materials and Reagents:

- D-Glucose-13C6
- L-Glutamic acid
- Methanol (Anhydrous)
- Deionized Water
- Pyridine
- Dowex 50WX8 cation-exchange resin
- Ammonium hydroxide solution

- Hydrochloric acid solution

Equipment:

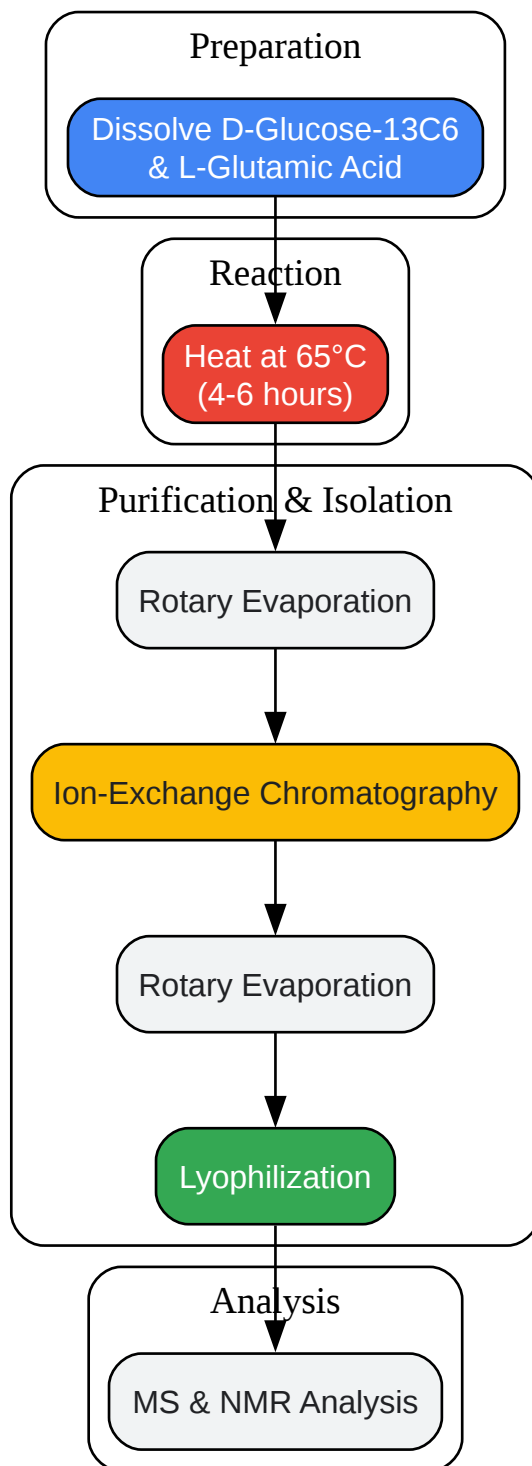
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating
- Rotary evaporator
- Lyophilizer (Freeze-dryer)
- Chromatography column
- pH meter
- Analytical balance

Procedure:

- Reactant Dissolution:
 - In a 250 mL round-bottom flask, dissolve 1.0 g of L-glutamic acid in 100 mL of a 1:1 (v/v) mixture of methanol and water.
 - Add 1.25 g of D-glucose-13C6 to the solution.
 - Add 2 mL of pyridine to act as a catalyst and adjust the pH to approximately 8.0.
- Reaction:
 - Attach a reflux condenser to the flask.
 - Heat the mixture to 65°C with constant stirring.
 - Allow the reaction to proceed for 4-6 hours. The solution will typically turn a yellowish-brown color as the reaction progresses.

- Solvent Removal:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Remove the solvent under reduced pressure using a rotary evaporator.
- Purification by Ion-Exchange Chromatography:
 - Prepare a column with Dowex 50WX8 cation-exchange resin. Wash the resin thoroughly with deionized water.
 - Dissolve the dried reaction residue in a minimal amount of deionized water and apply it to the column.
 - Wash the column with deionized water to remove unreacted glucose and other non-ionic impurities.
 - Elute the **Fructose-glutamic acid-13C6** from the resin using a 0.5 M ammonium hydroxide solution.
 - Collect the fractions and monitor for the presence of the product using a suitable method (e.g., thin-layer chromatography).
- Final Product Isolation:
 - Pool the product-containing fractions.
 - Remove the ammonium hydroxide by rotary evaporation.
 - Lyophilize the resulting aqueous solution to obtain the final product as a white to off-white powder.
- Characterization:
 - Confirm the identity and purity of the synthesized **Fructose-glutamic acid-13C6** using:
 - Mass Spectrometry (MS): To confirm the molecular weight and incorporation of the 13C6 label.

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.



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Caption: Experimental workflow for the synthesis of **Fructose-glutamic acid-13C6**.

Quantitative Data

The following tables present representative data for the synthesis of **Fructose-glutamic acid-13C6**. Actual results may vary depending on the specific experimental conditions.

Table 1: Reaction Parameters

Parameter	Value
D-Glucose-13C6 (g)	1.25
L-Glutamic acid (g)	1.0
Solvent Volume (mL)	100
Reaction Temperature (°C)	65
Reaction Time (hours)	4 - 6

| Expected Yield (%) | 30 - 40 |

Table 2: Product Characterization

Analysis	Expected Result
Appearance	White to off-white powder
Purity (HPLC)	>95%
Molecular Formula	C ₁₁ H ₁₉ NO ₉ (with 6 ¹³ C atoms)
Molecular Weight	315.27 g/mol (unlabeled)
¹³ C-labeled MW	~321.27 g/mol

| Mass Spec (ESI+) | [M+H]⁺ at m/z ≈ 322.3 |

Safety Precautions

- Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Pyridine is flammable and toxic; handle with care.
- Ammonium hydroxide and hydrochloric acid are corrosive; avoid contact with skin and eyes.
- Consult the Safety Data Sheets (SDS) for all reagents before use.
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